

experimental protocols for reactions with 2-Phenylpent-4-en-1-amine

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Compound of Interest

Compound Name: 2-Phenylpent-4-en-1-amine

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Application Notes and Protocols for 2-Phenylpent-4en-1-amine

For Researchers, Scientists, and Drug Development Professionals

This document provides a summary of synthetic strategies and potential reactions involving the allylic amine, **2-Phenylpent-4-en-1-amine**. While specific experimental protocols for this exact compound are not extensively detailed in the public domain, this guide offers representative methodologies for the synthesis and reaction of structurally similar allylic amines.

Compound Profile: 2-Phenylpent-4-en-1-amine

2-Phenylpent-4-en-1-amine is a chiral organic compound with potential applications in the design of ligands and as a building block in asymmetric synthesis.[1] Its structure contains a primary amine, a phenyl group, and a terminal alkene, making it a versatile synthon for further chemical modifications.



Property	Value	Reference
CAS Number	17214-44-7	[1]
Molecular Formula	C11H15N	[1]
Molecular Weight	161.24 g/mol	[1]
SMILES	C=CCC(CN)C1=CC=CC=C1	[1]

Synthetic Protocols

The synthesis of allylic amines can be achieved through various methods. A modern and efficient approach is the nickel-catalyzed multicomponent coupling of an alkene, an aldehyde, and an amide.[2] Below is a representative protocol adapted from the literature for this class of reaction.

Protocol: Nickel-Catalyzed Synthesis of a Substituted Allylic Amine

This protocol describes a general method for the one-step synthesis of structurally complex and functionally diverse allylic amines.

Materials:

- Alkene (e.g., Propylene)
- Aldehyde (e.g., Benzaldehyde)
- Amide (e.g., Formamide)
- Ni(cod)₂ (Nickel catalyst)
- PCy₃ (Ligand)
- Sc(OTf)₃ (Lewis acid co-catalyst)
- Anhydrous Toluene (Solvent)



Inert atmosphere (Nitrogen or Argon)

Procedure:

- Reaction Setup: In a glovebox, add Ni(cod)₂ (5 mol%), PCy₃ (10 mol%), and Sc(OTf)₃ (10 mol%) to a dry Schlenk tube equipped with a magnetic stir bar.
- Solvent and Reagents: Add anhydrous toluene (0.5 M) to the Schlenk tube, followed by the amide (1.2 equiv) and the aldehyde (1.0 equiv).
- Alkene Addition: Seal the Schlenk tube, remove it from the glovebox, and connect it to a balloon of the alkene gas (e.g., propylene).
- Reaction Conditions: Place the reaction vessel in a pre-heated oil bath at 80 °C and stir for 24 hours.
- Work-up: After cooling to room temperature, concentrate the reaction mixture under reduced pressure.
- Purification: Purify the residue by flash column chromatography on silica gel to yield the desired allylic amine.

Expected Outcome:

This method is expected to produce the corresponding allylic amine in good yield. The specific product from the example reagents would be 1-phenylbut-3-en-1-amine. By selecting appropriate starting materials, this protocol can be adapted to synthesize **2-Phenylpent-4-en-1-amine**.

Reactions of Allylic Amines

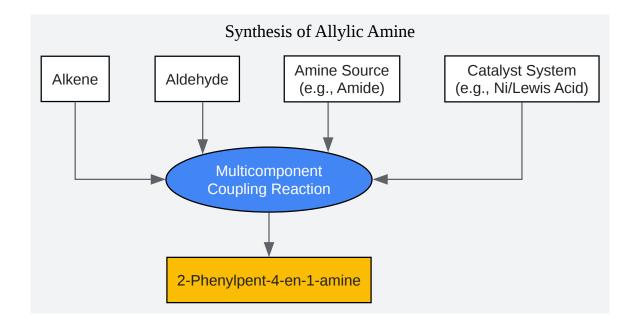
Allylic amines are versatile intermediates that can undergo a variety of chemical transformations. The following table summarizes some key reaction types found in the literature.



Reaction Type	Reagents	Products	Reference
De-N- allylation/Formylation	Dichlorocarbene (from CHCl ₃ , KOH)	Formamides	[3]
Cyclopropanation	Dichlorocarbene (with steric hindrance)	Dichlorocyclopropane s	[3]
Fragmentation/Cross- Coupling	Pd catalyst, 1,3-diene	Unsaturated amino acid derivatives	[4]
Radical Cyclization/Cross- Coupling	Photoredox catalysis, 1,3-diene	Cyclic amino acid derivatives	[4]
Allylic Amination	Ir or Pd catalyst, amine nucleophile	Substituted allylic amines	[5][6]

Experimental Workflow and Logic

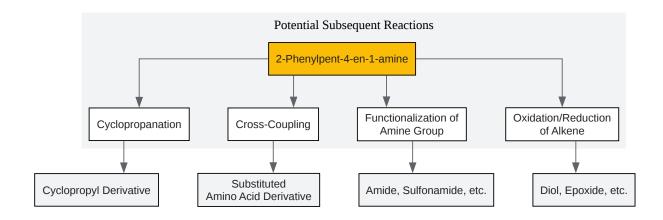
The following diagrams illustrate the general workflow for the synthesis and subsequent functionalization of an allylic amine like **2-Phenylpent-4-en-1-amine**.





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Caption: Synthetic workflow for **2-Phenylpent-4-en-1-amine**.



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Caption: Potential reaction pathways for **2-Phenylpent-4-en-1-amine**.

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